

Solubility of Methyl alpha-D-glucopyranoside in water and organic solvents.

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: Methyl alpha-D-glucopyranoside

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Solubility Profile of Methyl α -D-glucopyranoside: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of methyl α -D-glucopyranoside in water and various organic solvents. The information is compiled to assist researchers, scientists, and professionals in drug development in their laboratory and formulation work. This document presents quantitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of the experimental workflow.

Quantitative Solubility Data

The solubility of methyl α -D-glucopyranoside has been determined in several common solvents. The following table summarizes the available quantitative data, providing a comparative reference for solubility in aqueous and organic media.



Solvent	Temperature (°C)	Solubility
Water	20	108 g / 100 mL[1][2]
Water	17	63% (w/w)[3]
Water	Not Specified	50 mg/mL[4]
Methanol	20	5.2 g / 100 g[1][3]
80% Ethanol (in water)	17	7.3 g / 100 g[1][3]
90% Ethanol (in water)	17	1.6%[3]
Ether	Not Specified	Insoluble[1][5]

Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the solubility of a solid compound, such as methyl α -D-glucopyranoside, in a liquid solvent. This protocol is a synthesis of established methods for solubility measurement.[6][7]

Objective: To determine the maximum amount of a solid solute that can dissolve in a given amount of solvent at a specific temperature.

Materials and Equipment:

- Methyl α-D-glucopyranoside (solute)
- Selected solvent (e.g., water, ethanol)
- Analytical balance
- Thermostatic water bath or heating/cooling system
- Magnetic stirrer and stir bars
- Calibrated thermometer
- Volumetric flasks and pipettes



- Filtration apparatus (e.g., syringe filters)
- Vials or test tubes with secure caps
- Spatula
- Drying oven

Procedure:

- Preparation of the Saturated Solution (Isothermal Method):
 - 1. Accurately weigh an excess amount of methyl α -D-glucopyranoside and add it to a known volume or mass of the solvent in a sealed vial or flask. The excess solid is crucial to ensure saturation is reached.
 - 2. Place the vial in a thermostatic bath set to the desired temperature.
 - 3. Stir the mixture vigorously using a magnetic stirrer to facilitate dissolution and ensure the system reaches equilibrium. The time required to reach equilibrium can vary and should be determined experimentally (typically several hours to days).
 - 4. Continuously monitor the temperature of the solution to ensure it remains constant throughout the equilibration period.
- Sample Withdrawal and Filtration:
 - Once equilibrium is reached (i.e., the concentration of the dissolved solid no longer changes over time), stop the stirring and allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-heated or pre-cooled pipette to match the experimental temperature, avoiding the transfer of any solid particles.
 - 3. Immediately filter the withdrawn sample using a syringe filter that is also at the experimental temperature to remove any remaining undissolved microparticles.
- Quantification of the Dissolved Solute:

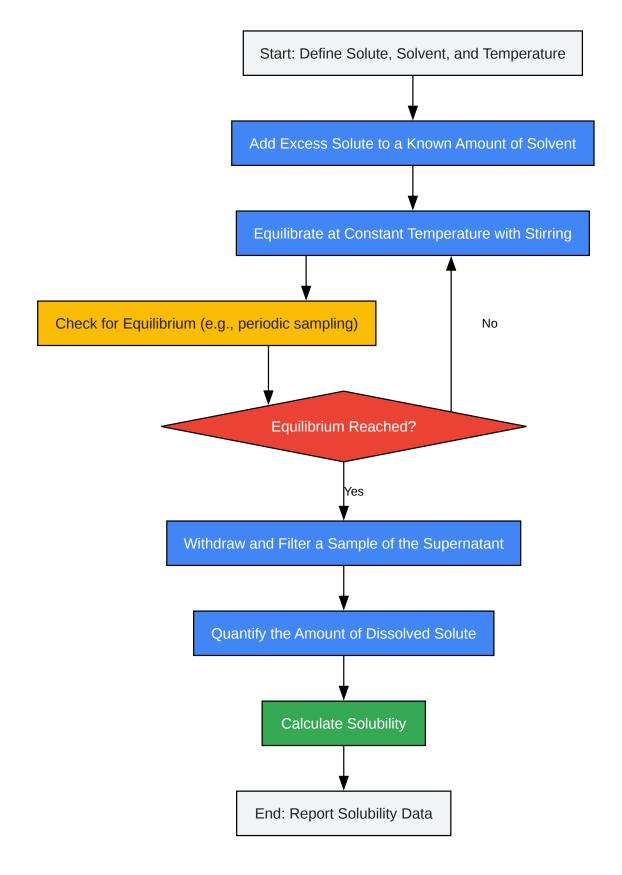


- 1. Accurately weigh an empty, dry container.
- 2. Transfer the filtered, saturated solution to the pre-weighed container and weigh it again to determine the mass of the solution.
- 3. Evaporate the solvent from the solution using a suitable method, such as a drying oven at a temperature that will not degrade the solute.
- 4. Once the solvent is completely removed, weigh the container with the dried solute.
- 5. The mass of the dissolved solute is the final mass of the container and solute minus the initial mass of the empty container.
- · Calculation of Solubility:
 - 1. Calculate the solubility in the desired units (e.g., g/100 mL, g/100 g, mol/L) using the mass of the dissolved solute and the initial volume or mass of the solvent used.

Experimental Workflow

The following diagram illustrates the logical steps involved in the experimental determination of solubility.





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Caption: Workflow for the experimental determination of solubility.



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- To cite this document: BenchChem. [Solubility of Methyl alpha-D-glucopyranoside in water and organic solvents.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b013700#solubility-of-methyl-alpha-dglucopyranoside-in-water-and-organic-solvents]

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